

The Discovery and Development of (-)-Vabicaserin (SCA-136): A Technical Overview

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Compound of Interest

Compound Name: (-)-Vabicaserin

Cat. No.: B15964257

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Executive Summary: **(-)-Vabicaserin** (SCA-136) is a potent and selective 5-HT_{2C} receptor full agonist that was investigated for the treatment of schizophrenia. Developed by Wyeth (later Pfizer), it demonstrated a promising preclinical profile by selectively modulating mesolimbic dopamine pathways. While it showed some efficacy in Phase II clinical trials, particularly at a 200 mg/day dose, its development for schizophrenia was ultimately discontinued. This technical guide provides a comprehensive overview of the discovery, development, and pharmacological characterization of **(-)-Vabicaserin**, intended for researchers, scientists, and drug development professionals.

Introduction

The 5-hydroxytryptamine 2C (5-HT_{2C}) receptor, a G-protein coupled receptor predominantly expressed in the central nervous system, has been a key target for the development of therapeutics for a range of psychiatric disorders.[1][2] Activation of 5-HT_{2C} receptors is known to modulate the release of dopamine and norepinephrine, influencing mood, appetite, and cognition.[3] **(-)-Vabicaserin** emerged from a research program focused on identifying potent and selective 5-HT_{2C} receptor agonists with a favorable safety profile, particularly with respect to the closely related 5-HT_{2A} and 5-HT_{2B} receptors, to avoid hallucinogenic effects and potential cardiac valvulopathy, respectively.

Synthesis and Chemical Properties

An efficient asymmetric synthesis of **(-)-Vabicaserin** was developed, achieving a 54% overall yield in four chemical steps from a commercially available benzodiazepine.[4] Key steps in the synthesis include a three-component oxidative annulation to form the quinolinium salt and an asymmetric hydrogenation of this salt.[5]

Preclinical Pharmacology

The preclinical development of antipsychotics typically involves a series of in vitro and in vivo studies to establish the compound's mechanism of action, efficacy, and safety profile before moving into human trials.

Receptor Binding and Functional Activity

(-)-Vabicaserin is a potent and selective 5-HT_{2C} receptor full agonist.[1][3] It displays over 50-fold selectivity for the 5-HT_{2C} receptor over a range of other serotonergic, dopaminergic, and noradrenergic receptors.[1]

Table 1: In Vitro Receptor Binding Profile of **(-)-Vabicaserin**

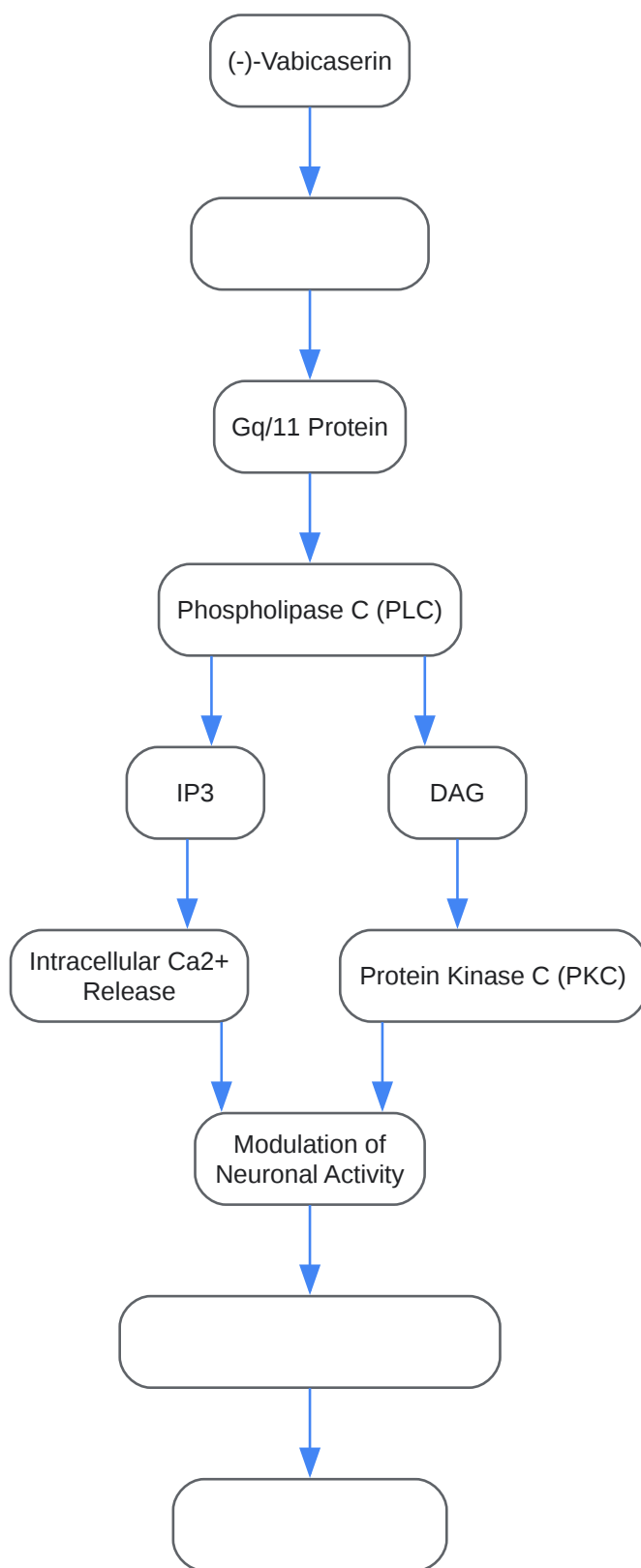
Receptor	Radioligand	K _i (nM)	Reference
Human 5-HT _{2C}	¹²⁵ I-(2,5-dimethoxy)phenylisopropylamine	3	[1][2]
Human 5-HT _{2B}	[³ H]5HT	14	[1][6]
Human 5-HT _{1A}	-	112	[6]

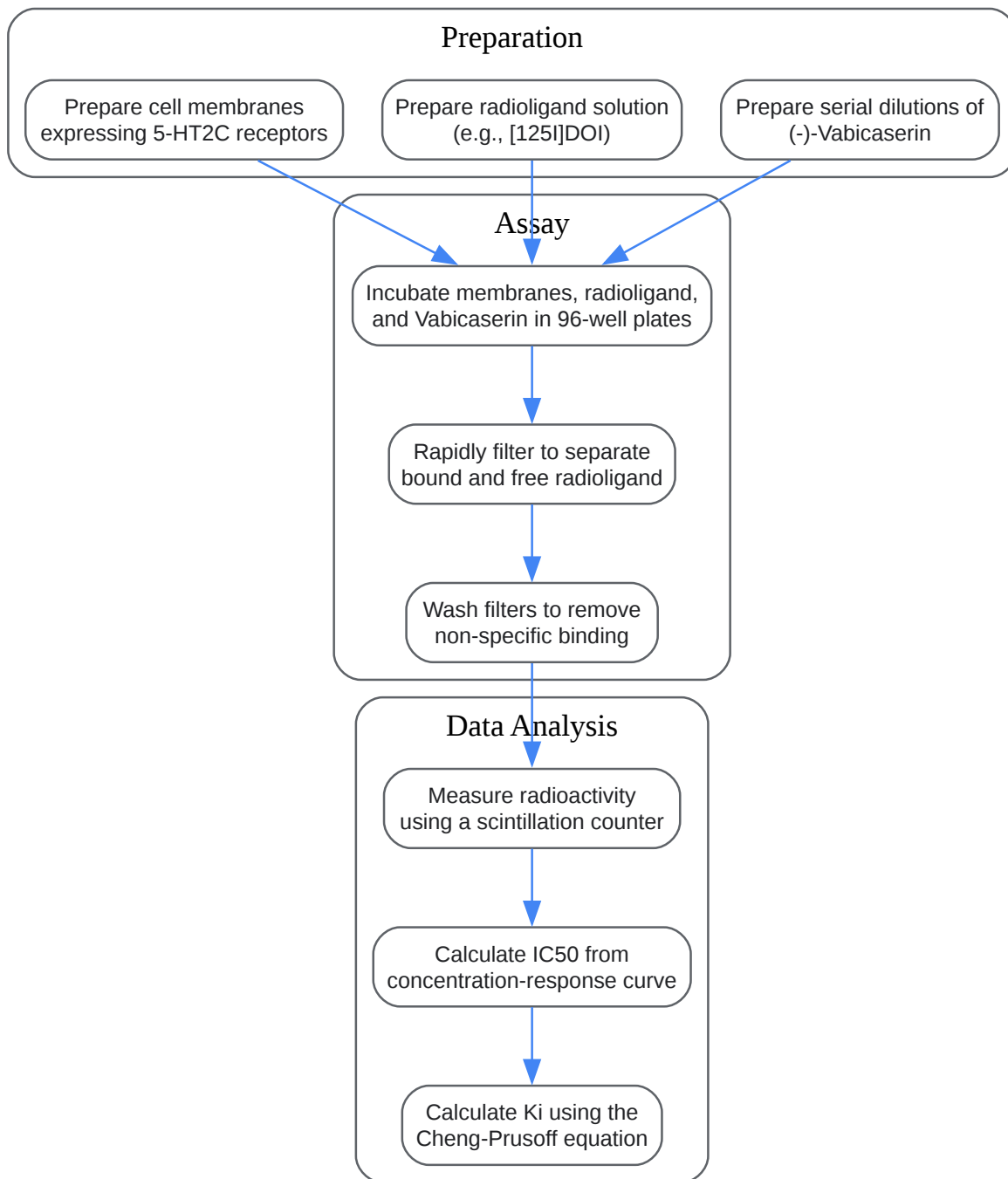
Table 2: In Vitro Functional Activity of **(-)-Vabicaserin**

Receptor	Assay	Parameter	Value	Reference
Human 5-HT2C	Calcium Mobilization	EC50	8 nM	[1][3][6]
Human 5-HT2C	Calcium Mobilization	E _{max}	100%	[1][6]
Human 5-HT2A	-	Antagonist (IC ₅₀)	1,650 nM	[3]
Human 5-HT2B	-	Antagonist (IC ₅₀)	29 nM	[3]

Mechanism of Action

(-)-Vabicaserin's antipsychotic potential is attributed to its ability to selectively decrease dopamine release in the mesolimbic pathway, a key circuit implicated in the positive symptoms of schizophrenia, without significantly affecting dopamine levels in the nigrostriatal pathway, which is associated with motor control.[3][7] This mesolimbic selectivity suggested a lower risk of extrapyramidal side effects compared to traditional antipsychotics.[8]





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